

Understanding the hydrochloride salt form of methyl L-asparaginate.

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Compound of Interest

Compound Name: *Methyl L-asparaginate
monohydrochloride*

Cat. No.: *B555715*

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An In-depth Technical Guide to Methyl L-Asparaginate Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl L-asparaginate hydrochloride, the hydrochloride salt of the methyl ester of the amino acid L-asparagine, is a crucial building block in synthetic organic chemistry and pharmaceutical development. Its enhanced solubility and stability compared to the parent amino acid make it a valuable precursor in peptide synthesis and a key intermediate in the development of therapeutic agents, particularly for neurological and metabolic disorders. This technical guide provides a comprehensive overview of its chemical properties, a detailed experimental protocol for its synthesis and purification, and a summary of its applications in biochemical research and drug development. All quantitative data is presented in structured tables, and key experimental workflows are visualized using diagrams to facilitate understanding.

Chemical and Physical Properties

Methyl L-asparaginate hydrochloride is a white to off-white crystalline powder. The hydrochloride salt form enhances the stability and solubility of the L-asparagine methyl ester, making it more amenable to various experimental conditions. Several CAS numbers are

associated with this compound and its isomers, with 57461-34-4 and 6384-09-4 commonly used for the α -methyl ester.[\[1\]](#)

Table 1: Physicochemical Properties of Methyl L-Asparaginate Hydrochloride

| Property | Value | Reference(s) |
|--------------------|---|---------------------|
| Molecular Formula | C ₅ H ₁₀ N ₂ O ₃ ·HCl | |
| Molecular Weight | 182.61 g/mol | |
| Appearance | White to off-white powder | |
| Boiling Point | 328.5 °C at 760 mmHg (Predicted) | [2] |
| Storage Conditions | 2°C - 8°C | |

Table 2: Solubility Profile of Methyl L-Asparaginate Hydrochloride

| Solvent | Solubility | Reference(s) |
|---------------------------|-------------------|---|
| Water | Soluble | General knowledge |
| Methanol | Soluble | General knowledge |
| Ethanol | Sparingly soluble | General knowledge |
| Dimethyl Sulfoxide (DMSO) | Readily soluble | [3] [4] |

Synthesis and Purification

The synthesis of methyl L-asparaginate hydrochloride is typically achieved through the esterification of L-asparagine. A common and efficient method involves the use of methanol in the presence of an acid catalyst, such as hydrochloric acid or a Lewis acid like trimethylchlorosilane (TMSCl).

Experimental Protocol: Synthesis via Trimethylchlorosilane/Methanol System

This protocol is based on a general method for the synthesis of amino acid methyl ester hydrochlorides.

Materials:

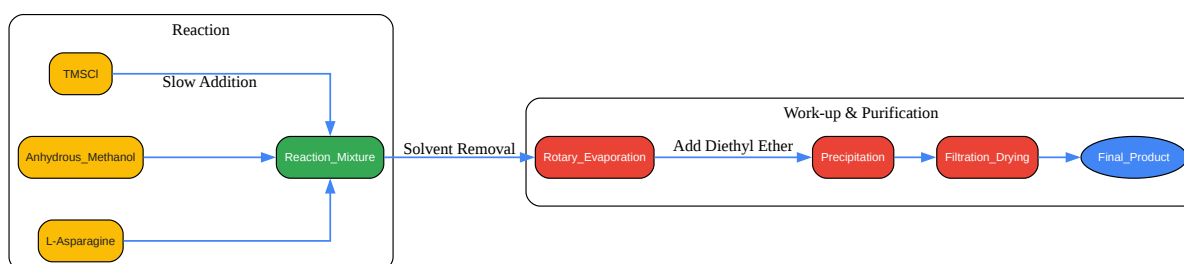
- L-asparagine
- Anhydrous Methanol (MeOH)
- Trimethylchlorosilane (TMSCl)
- Diethyl ether (or other suitable non-polar solvent for precipitation)
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser (optional, for reactions at elevated temperatures)
- Rotary evaporator
- Buchner funnel and filter paper

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, suspend L-asparagine (1 equivalent) in anhydrous methanol (approximately 5-10 mL per gram of amino acid).
- **Addition of TMSCl:** While stirring the suspension at room temperature, slowly add trimethylchlorosilane (1.5-2.0 equivalents) dropwise. The reaction is exothermic, and the addition should be controlled to maintain a gentle reaction. The suspension will gradually become a clear solution.
- **Reaction:** Stir the reaction mixture at room temperature for 12-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) by observing the disappearance of the starting L-asparagine spot.

- **Isolation:** After the reaction is complete, remove the methanol and excess TMSCl under reduced pressure using a rotary evaporator. This will typically yield a white solid or a viscous oil.
- **Purification:** To the crude product, add a sufficient amount of a non-polar solvent such as diethyl ether to induce precipitation. Stir the suspension vigorously to break up any clumps.
- **Filtration and Drying:** Collect the white precipitate by vacuum filtration using a Buchner funnel. Wash the solid with a small amount of cold diethyl ether to remove any remaining impurities. Dry the purified methyl L-asparaginate hydrochloride under vacuum to a constant weight.

Experimental Workflow



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Caption: Synthesis workflow for methyl L-asparaginate hydrochloride.

Spectroscopic Data

While specific, high-resolution spectra for methyl L-asparaginate hydrochloride are not readily available in public databases, the expected spectral features can be predicted based on its structure and data from similar compounds.

Table 3: Predicted Spectroscopic Data for Methyl L-Asparaginate Hydrochloride

| Technique | Expected Features |
|----------------------------|---|
| ^1H NMR | - Singlet for the methyl ester protons (~3.7 ppm).- Multiplet for the α -proton (~4.0-4.2 ppm).- Multiplets for the β -protons (~2.8-3.0 ppm).- Broad singlets for the amide and ammonium protons. |
| ^{13}C NMR | - Carbonyl carbon of the ester (~170-172 ppm).- Carbonyl carbon of the amide (~173-175 ppm).- α -carbon (~51-53 ppm).- Methyl carbon of the ester (~52-54 ppm).- β -carbon (~35-37 ppm). |
| FT-IR (cm^{-1}) | - N-H stretch (ammonium and amide) (~3400-3200 cm^{-1}).- C-H stretch (aliphatic) (~3000-2800 cm^{-1}).- C=O stretch (ester) (~1740 cm^{-1}).- C=O stretch (amide I) (~1680 cm^{-1}).- N-H bend (amide II) (~1640 cm^{-1}). |

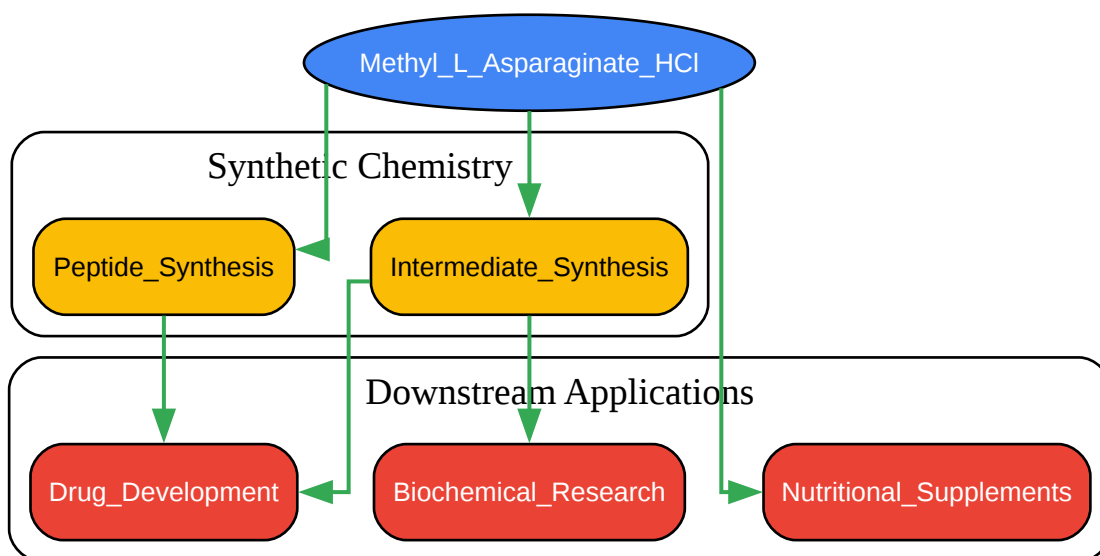
Applications in Research and Drug Development

Methyl L-asparaginate hydrochloride serves as a versatile tool in various scientific disciplines, primarily due to its role as a protected and more soluble form of L-asparagine.

- **Peptide Synthesis:** It is a fundamental building block in the solid-phase and solution-phase synthesis of peptides. The methyl ester protects the C-terminus carboxylic acid, allowing for selective coupling at the N-terminus.
- **Drug Development:** The compound is utilized as an intermediate in the synthesis of more complex molecules with therapeutic potential. Its incorporation can influence the pharmacokinetic and pharmacodynamic properties of a drug candidate. It has been noted for its relevance in the development of treatments for neurological and metabolic disorders.
- **Biochemical Research:** In biochemical studies, it can be used to investigate enzyme kinetics, protein structure, and cellular metabolic pathways involving asparagine.

- Nutritional Science: It finds application in the formulation of specialized nutritional supplements.

Logical Relationship of Applications



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Caption: Role of methyl L-asparaginate HCl in research and development.

Conclusion

Methyl L-asparaginate hydrochloride is a compound of significant interest to the scientific community, particularly in the fields of medicinal chemistry and biochemistry. Its favorable physical properties and versatile reactivity make it an indispensable tool for the synthesis of peptides and other bioactive molecules. This guide has provided a consolidated resource of its properties, a detailed synthetic protocol, and an overview of its key applications, which should serve as a valuable reference for researchers and professionals in drug discovery and development. Further characterization, including high-resolution spectroscopic analysis and detailed solubility studies, would be beneficial to expand the utility of this important chemical entity.

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